

improving (S,R,S)-AHPC-Me hydrochloride solubility in DMSO

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Compound of Interest

Compound Name: (S,R,S)-AHPC-Me hydrochloride

Cat. No.: B560564

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Technical Support Center: (S,R,S)-AHPC-Me Hydrochloride

This technical support center provides guidance for researchers, scientists, and drug development professionals on improving the solubility of **(S,R,S)-AHPC-Me hydrochloride** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **(S,R,S)-AHPC-Me hydrochloride** and what is its primary application?

A1: **(S,R,S)-AHPC-Me hydrochloride**, also known as VHL ligand 2 hydrochloride, is a chemical compound used in the synthesis of Proteolysis-targeting chimeras (PROTACs).^{[1][2]} It serves as a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[2][3]} A key application is in the synthesis of ARV-771, a potent BET protein degrader.^{[1][2][3]}

Q2: What is the reported solubility of **(S,R,S)-AHPC-Me hydrochloride** in DMSO?

A2: The reported solubility of **(S,R,S)-AHPC-Me hydrochloride** in DMSO varies slightly between suppliers but is generally high. Stated solubilities are 62 mg/mL, and 100 mg/mL.^{[2][4]} It is often noted that sonication is required to achieve this solubility.^[2] For the dihydrochloride form, a solubility of 50 mg/mL in DMSO is reported with the need for ultrasonication, warming, and heating to 60°C.^{[5][6]}

Q3: Why is it important to use freshly opened DMSO?

A3: DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly impact the solubility of certain compounds, including **(S,R,S)-AHPC-Me hydrochloride**.^{[2][7]} Using a fresh, anhydrous grade of DMSO is crucial for achieving maximum solubility and preventing precipitation.

Q4: Can I use water as a solvent for **(S,R,S)-AHPC-Me hydrochloride**?

A4: Yes, **(S,R,S)-AHPC-Me hydrochloride** is also reported to be soluble in water at a concentration of 100 mg/mL, requiring sonication.^[2]

Troubleshooting Guide

This guide addresses common issues encountered when dissolving **(S,R,S)-AHPC-Me hydrochloride** in DMSO.

Problem	Potential Cause	Troubleshooting Steps
Compound does not fully dissolve in DMSO at the desired concentration.	1. Insufficient solvent volume. 2. Presence of moisture in DMSO. 3. Inadequate agitation. 4. Compound is the dihydrochloride salt which has different solubility characteristics.	1. Re-check calculations and ensure the correct solvent volume is used. 2. Use a new, sealed bottle of anhydrous or molecular sieve-dried DMSO. 3. Use ultrasonication to aid dissolution. 4. For the dihydrochloride salt, gentle warming (up to 60°C) in addition to sonication may be necessary. 5. Prepare a more dilute stock solution initially.
A clear solution is formed initially, but precipitation occurs over time.	1. Supersaturated solution. 2. Absorption of atmospheric moisture. 3. Temperature fluctuations.	1. The solution may be supersaturated. Try preparing a slightly more dilute solution. 2. Store the stock solution in a tightly sealed vial with desiccant. 3. Store at a constant temperature as recommended on the product datasheet (-20°C or -80°C for stock solutions).
Precipitation occurs when the DMSO stock solution is diluted into aqueous media (e.g., cell culture medium).	1. The compound has lower solubility in the final aqueous buffer. 2. The final DMSO concentration is too low to maintain solubility.	1. Decrease the final concentration of the compound in the aqueous medium. 2. Increase the final percentage of DMSO in the aqueous solution, being mindful of its potential effects on cells (typically kept below 0.5-1%). 3. Consider the use of co-solvents or surfactants in the aqueous buffer, such as PEG300, Tween-80, or SBE- β -

CD, to improve solubility.[2][7]
[8]

Quantitative Solubility Data

Compound Form	Solvent	Reported Solubility	Conditions	Source
(S,R,S)-AHPC-Me hydrochloride	DMSO	100 mg/mL (207.88 mM)	Requires sonication. Use of newly opened DMSO is recommended.	[2]
(S,R,S)-AHPC-Me hydrochloride	DMSO	62 mg/mL (128.88 mM)	-	[4]
(S,R,S)-AHPC-Me hydrochloride	Water	100 mg/mL (207.88 mM)	Requires sonication.	[2]
(S,R,S)-AHPC-Me dihydrochloride	DMSO	50 mg/mL (96.62 mM)	Requires sonication, warming, and heating to 60°C.	[5][6]

Experimental Protocols

Protocol 1: Standard Dissolution of (S,R,S)-AHPC-Me Hydrochloride in DMSO

- Preparation:
 - Allow the vial of **(S,R,S)-AHPC-Me hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
 - Use a new, sealed bottle of anhydrous, high-purity DMSO.
- Procedure:
 - Weigh the desired amount of **(S,R,S)-AHPC-Me hydrochloride** in a sterile vial.

- Add the calculated volume of fresh DMSO to achieve the target concentration (e.g., for a 100 mg/mL stock, add 10 μ L of DMSO for every 1 mg of compound).
- Vortex the vial briefly to initially mix the compound and solvent.
- Place the vial in an ultrasonic water bath and sonicate until the solution is clear. This may take several minutes.
- Visually inspect the solution against a light source to ensure no undissolved particulates remain.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C as recommended.[\[2\]](#)

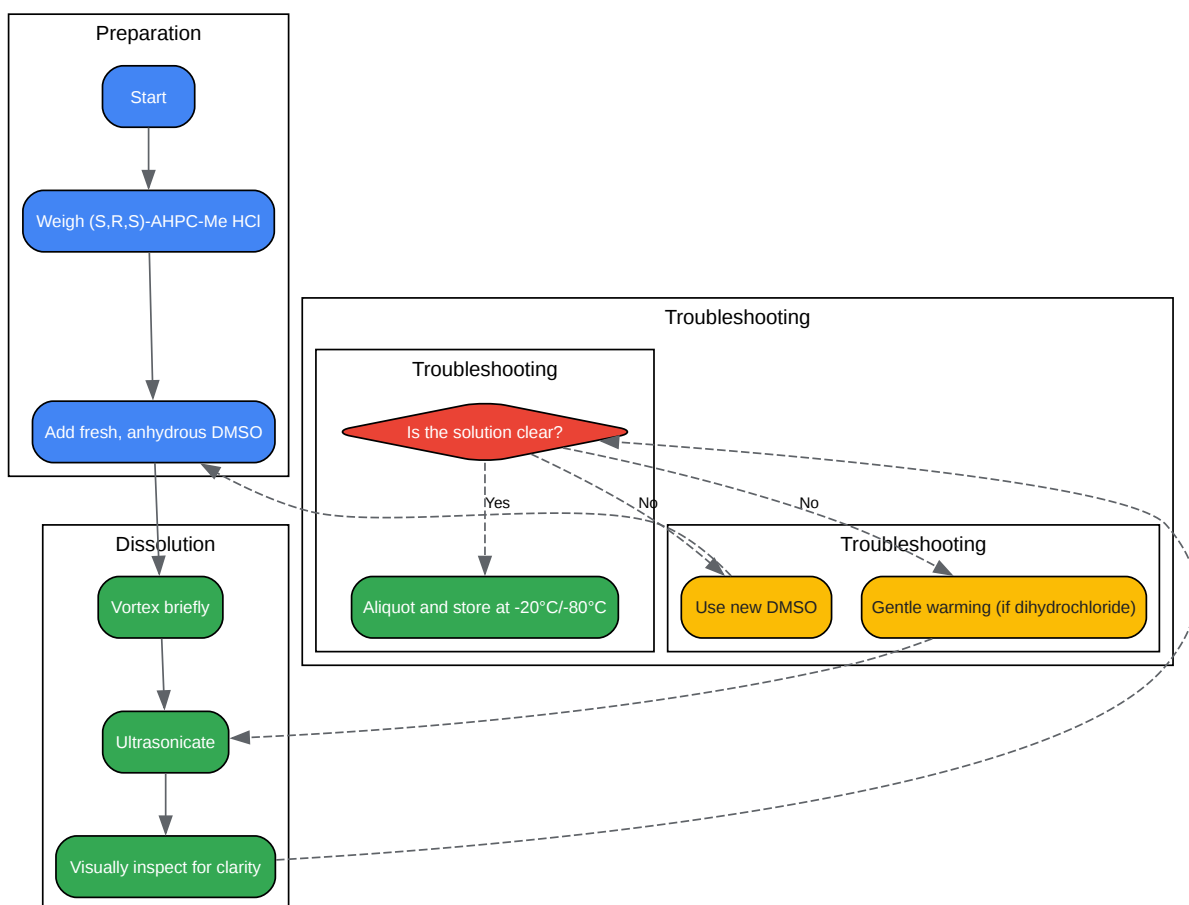
Protocol 2: Dissolution of (S,R,S)-AHPC-Me Dihydrochloride in DMSO

- Preparation:
 - Follow the same preparation steps as in Protocol 1.
- Procedure:
 - Weigh the desired amount of (S,R,S)-AHPC-Me dihydrochloride.
 - Add the calculated volume of fresh DMSO.
 - Vortex the vial.
 - Place the vial in an ultrasonic water bath.
 - Gently warm the solution in a water bath heated to 60°C while continuing to sonicate intermittently until the solution is clear.[\[5\]](#)[\[6\]](#)
 - Allow the solution to cool to room temperature and visually inspect for any precipitation.

- Storage:
 - Store the stock solution as described in Protocol 1.

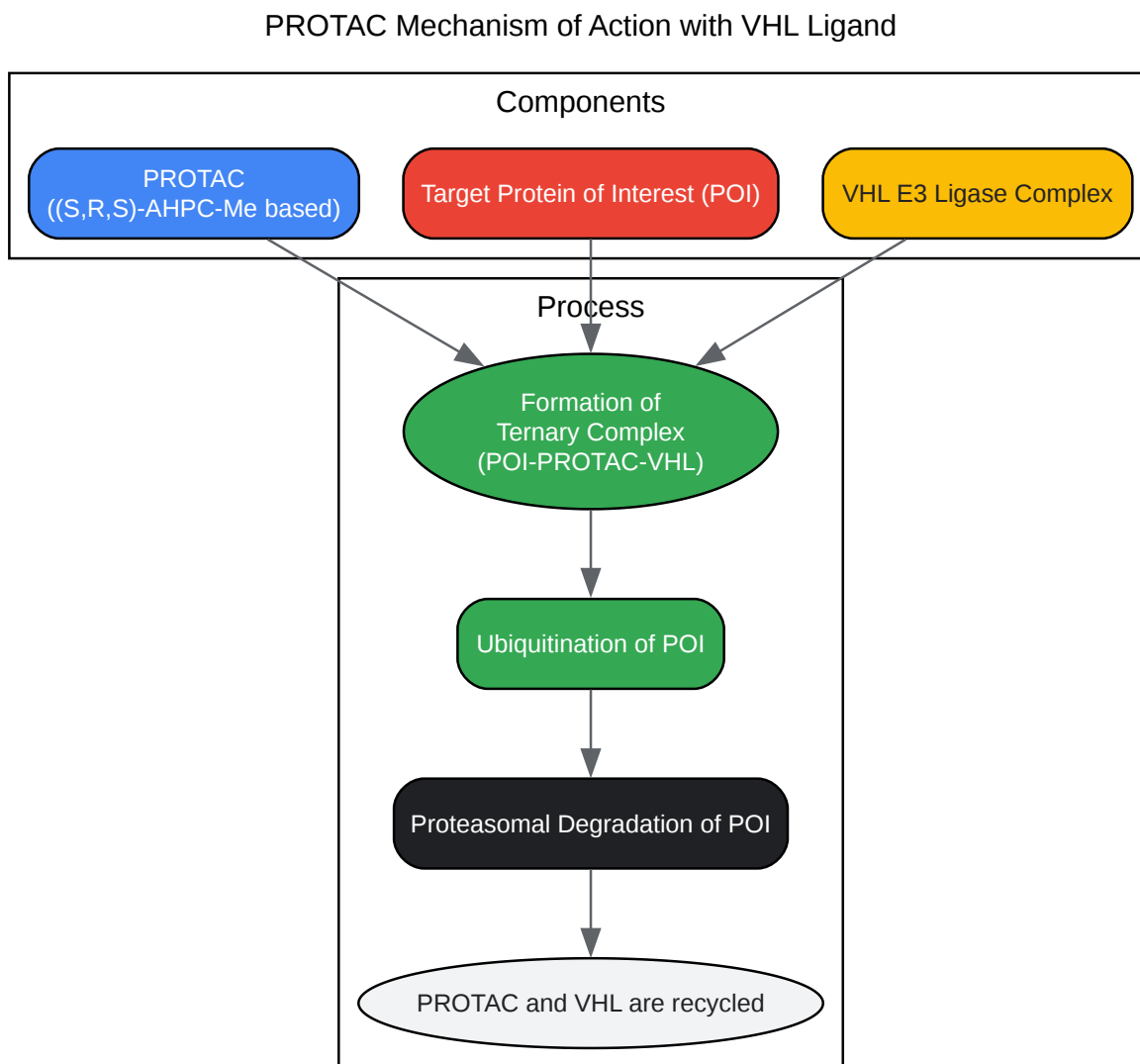
Visualizations

Workflow for Solubilizing (S,R,S)-AHPC-Me Hydrochloride



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Caption: Experimental workflow for dissolving **(S,R,S)-AHPC-Me hydrochloride**.



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Caption: Signaling pathway of PROTAC-mediated protein degradation.

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